

"Bis-PEG8-t-butyl ester" safety data sheet

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Compound of Interest

Compound Name: *Bis-PEG8-t-butyl ester*

Cat. No.: *B11934024*

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An In-depth Technical Guide to the Safety, Handling, and Experimental Use of **Bis-PEG8-t-butyl ester**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information, handling protocols, and experimental methodologies for **Bis-PEG8-t-butyl ester**, a high molecular weight, bifunctional polyethylene glycol (PEG) linker. Due to the absence of a publicly available Safety Data Sheet (SDS), this document synthesizes data from chemical suppliers, safety assessments of related PEG compounds, and established laboratory practices to ensure user safety and experimental integrity.

Chemical and Physical Properties

Bis-PEG8-t-butyl ester is a homobifunctional PEG linker featuring two tert-butyl ester groups. [1] The PEG backbone enhances aqueous solubility, a valuable characteristic in bioconjugation and drug delivery applications.[2] Key physicochemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C46H91NO20	[2]
Molecular Weight	978.2 g/mol	[2]
Appearance	Pale Yellow or Colorless Oily Liquid	[1]
Purity	≥95%	[1]
Solubility	Soluble in Water, DMSO, DCM, DMF	[2]
Boiling Point	587.6±45.0°C at 760 mmHg (Predicted)	[1]
Density	1.1±0.1 g/cm ³ (Predicted)	[1]
Storage Conditions	Store at -20°C	[2]

Toxicological Profile and Hazard Identification

While specific toxicological data for **Bis-PEG8-t-butyl ester** is not available, polyethylene glycols (PEGs) are generally considered to have low toxicity and are approved by the FDA for human use in various pharmaceutical formulations.[3] High molecular weight PEGs are known to have very low repeat dose toxicity.[4]

General PEG Safety Considerations:

- Acute Oral Toxicity: PEG fatty acid esters exhibit low acute toxicity.[5] For example, the oral LD50 of PEG-12 Laurate in mice is greater than 25 g/kg.[6]
- Dermal Toxicity: Systemic toxicity from dermal exposure to PEGs on intact skin has not been observed in animal studies.[7] However, it is recommended not to use cosmetic formulations with PEGs on damaged skin.[6][8]
- Irritation: PEGs may cause mild, transient irritation to the skin and eyes.[4][8]

- Immunogenicity: There is evidence that high molecular weight PEGs can induce an anti-PEG IgM antibody response.[9]

Based on the structure of **Bis-PEG8-t-butyl ester**, the primary hazards are likely associated with the tert-butyl ester groups, particularly during deprotection procedures which involve strong acids.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to standard laboratory safety protocols is essential when handling **Bis-PEG8-t-butyl ester** and associated reagents.[10] A risk assessment should be conducted before commencing any experimental work.[11]

General Handling and Storage

- Storage: Store the compound at -20°C in a tightly sealed container to prevent degradation.[2]
- Handling: Avoid generating aerosols.[11] Use in a well-ventilated area, preferably within a chemical fume hood.[11] Wash hands thoroughly after handling.[12] Avoid contact with skin, eyes, and clothing.[11]

Personal Protective Equipment (PPE)

The following table outlines recommended PPE for various laboratory operations involving this compound.

Operation	Recommended Personal Protective Equipment
Weighing and Solution Preparation	Eye Protection: Chemical splash goggles. Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).[11] Body Protection: Laboratory coat.[11] Respiratory Protection: Use within a chemical fume hood.
Chemical Reactions (e.g., Deprotection)	Eye/Face Protection: Chemical splash goggles and a face shield, especially when handling corrosive acids like TFA.[11] Hand Protection: Acid-resistant gloves (e.g., butyl rubber) over standard nitrile gloves. Body Protection: Chemical-resistant apron over a lab coat.[11] Respiratory Protection: All work must be performed in a certified chemical fume hood.
Waste Disposal	Eye Protection: Chemical splash goggles. Hand Protection: Chemical-resistant gloves. Body Protection: Laboratory coat.

First Aid Measures

In the absence of specific data for **Bis-PEG8-t-butyl ester**, the following first aid measures are based on general guidelines for handling laboratory chemicals and PEG compounds.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the individual to fresh air. If respiratory irritation occurs, seek medical attention.	[12]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water. If irritation persists, seek medical advice.	[11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[11]
Ingestion	Do not induce vomiting. Rinse mouth with water. If the individual is conscious, give them water to drink. Seek medical attention.	

Experimental Protocols: Deprotection of t-Butyl Ester

A common experimental procedure involving **Bis-PEG8-t-butyl ester** is the acidic cleavage of the t-butyl ester protecting groups to yield the corresponding carboxylic acids.

Materials:

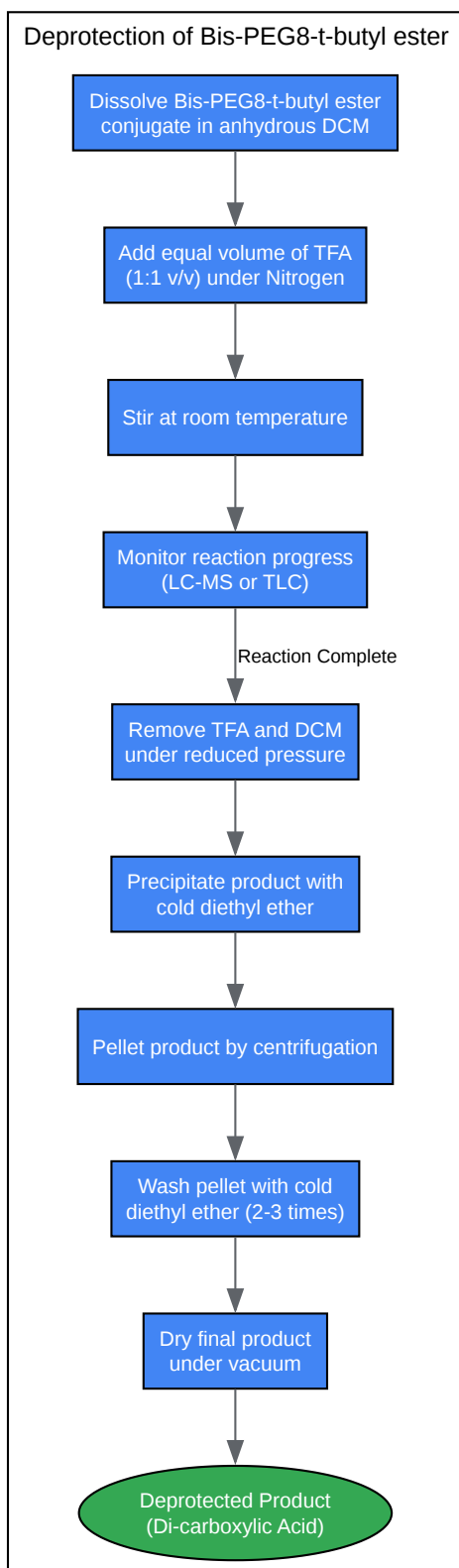
- **Bis-PEG8-t-butyl ester** conjugate
- Anhydrous Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)

- Nitrogen gas supply
- Cold diethyl ether
- Centrifuge

Procedure:

- In a clean, dry reaction vessel, dissolve the **Bis-PEG8-t-butyl ester** conjugate in anhydrous DCM.
- Under a nitrogen atmosphere, add an equal volume of TFA to the solution to achieve a 1:1 (v/v) mixture.
- Stir the reaction mixture at room temperature.
- Monitor the reaction progress using an appropriate analytical technique (e.g., LC-MS or TLC).
- Once the reaction is complete, remove the TFA and DCM under reduced pressure (e.g., using a rotary evaporator).
- Precipitate the deprotected product by adding cold diethyl ether to the residue.
- Pellet the product by centrifuging the mixture.
- Decant the ether and repeat the ether wash two to three times to ensure the complete removal of residual TFA.
- Dry the final product under a vacuum.

Deprotection Workflow Diagram



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Caption: A typical workflow for the deprotection of **Bis-PEG8-t-butyl ester**.

Spill and Disposal Procedures

Spill Cleanup

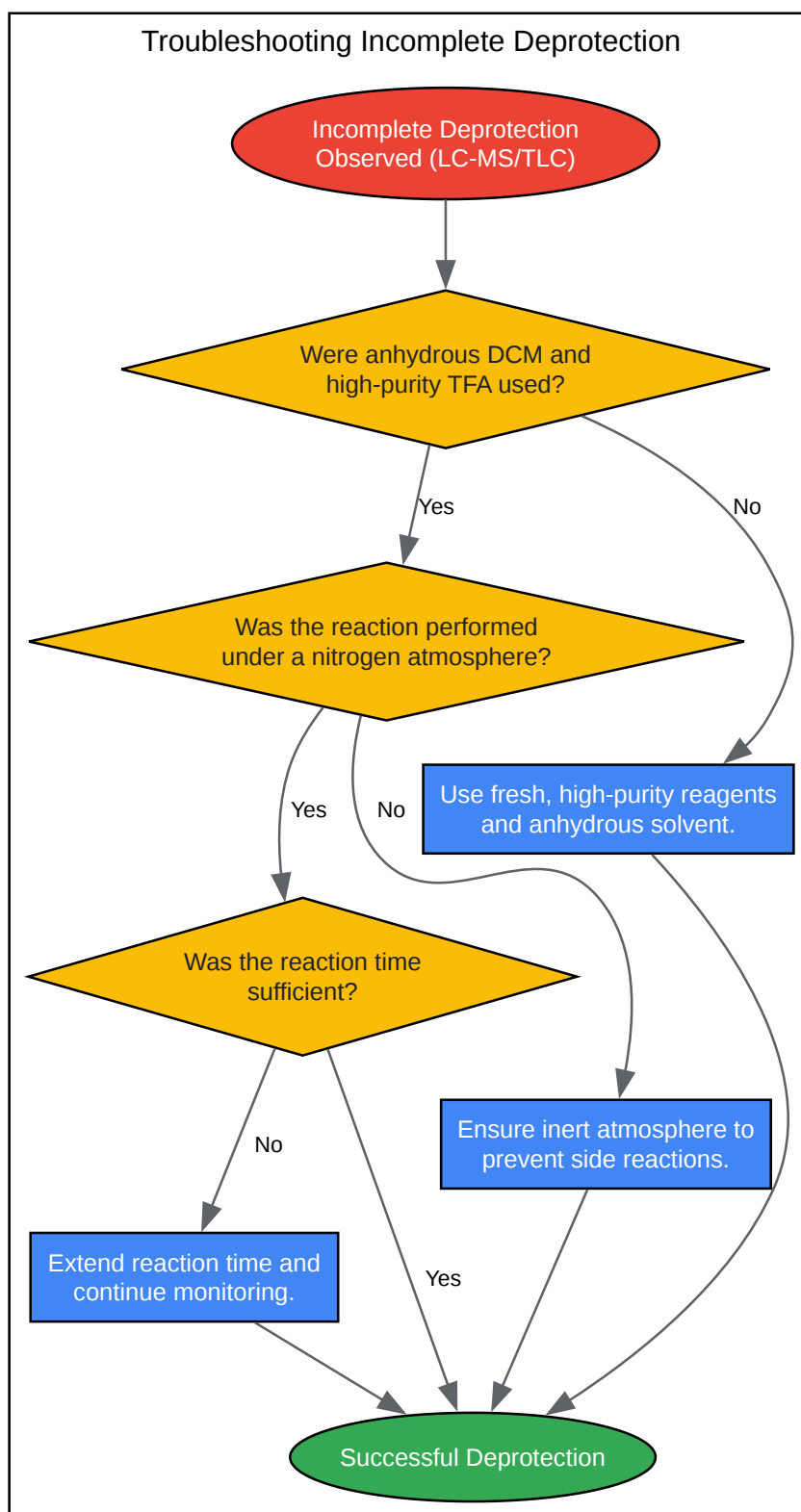
- For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).[\[11\]](#)
- Collect the absorbed material into a sealed container for chemical waste disposal.[\[11\]](#)
- Ensure the area is well-ventilated during cleanup.[\[12\]](#)

Waste Disposal

- Dispose of unused or expired compounds in accordance with institutional and environmental regulations.[\[10\]](#)
- Contaminated labware and PPE should be disposed of as solid chemical waste in a designated, labeled container.[\[11\]](#)

Logical Troubleshooting for Incomplete Deprotection

In cases where the deprotection reaction is incomplete, a systematic approach to troubleshooting is necessary.



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Caption: A logical guide for troubleshooting incomplete deprotection reactions.

This guide is intended to provide a framework for the safe handling and use of **Bis-PEG8-t-butyl ester**. It is imperative that all laboratory personnel consult with their institution's safety office and adhere to all established safety protocols.

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References

- 1. peg.bocsci.com [peg.bocsci.com]
- 2. NH-bis(PEG8-t-butyl ester) | BroadPharm [broadpharm.com]
- 3. mdpi.com [mdpi.com]
- 4. 2024.sci-hub.se [2024.sci-hub.se]
- 5. epa.gov [epa.gov]
- 6. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Toxicity of high-molecular-weight polyethylene glycols in Sprague Dawley rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. maxedoutcompounds.com [maxedoutcompounds.com]
- 11. benchchem.com [benchchem.com]
- 12. benchchem.com [benchchem.com]
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